

Structural Analysis of NSC 109555: A Technical Guide for Researchers

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B15582726

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

NSC 109555, also known as 4,4'-diacetyldiphenylurea-bis(guanylhyazone) or DDUG, is a potent and selective, ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2).[1][2][3] Chk2 is a critical serine/threonine kinase in the DNA damage response pathway, playing a pivotal role in cell cycle arrest and apoptosis.[1][4] The discovery and characterization of **NSC 109555** have provided a valuable chemical probe for studying Chk2 function and a novel chemotype for the development of anticancer therapeutics. This technical guide provides a comprehensive structural and functional analysis of **NSC 109555**, including its mechanism of action, quantitative inhibitory data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Chemical and Physical Properties

NSC 109555 is a bis-guanylhyazone derivative with the following chemical properties:

Property	Value	Reference
Chemical Formula	C ₁₉ H ₂₄ N ₁₀ O • 2CH ₃ SO ₃ H	[2]
Molecular Weight	600.7 g/mol	[2]
CAS Number	15427-93-7	[2]
Synonyms	DDUG, NCI C04808	[2]
SMILES	<chem>C/C(C1=CC=C(NC(NC2=CC=C(C(/C(C)=N/NC(N)=N)C=C2)=O)C=C1)=N\NC(N)=N.O=S(C)(O)=O.O=S(C)(O)=O</chem>	[2]
InChI	InChI=1S/C19H24N10O.2CH4O3S/c1-11(26-28-17(20)21)13-3-7-15(8-4-13)24-19(30)25-16-9-5-14(6-10-16)12(2)27-29-18(22)23;21-5(2,3)4/h3-10H,1-2H3,(H4,20,21,28)(H4,22,23,29)(H2,24,25,30);21H3,(H,2,3,4)/b26-11+,27-12+;;	[2]

Mechanism of Action and Biological Activity

NSC 109555 functions as a selective, reversible, and ATP-competitive inhibitor of Chk2.[3][5]

The crystal structure of the Chk2 catalytic domain in complex with **NSC 109555** (PDB ID: 2W0J) confirms that the inhibitor binds to the ATP-binding pocket.[1][6] This binding prevents the phosphorylation of Chk2 substrates, thereby disrupting the DNA damage signaling cascade.

The primary biological activities of **NSC 109555** include:

- Inhibition of Chk2 Kinase Activity: **NSC 109555** potently inhibits Chk2 autophosphorylation and the phosphorylation of its substrates, such as histone H1.[2][3]

- Induction of Autophagy: In L1210 leukemia cells, **NSC 109555** has been shown to induce autophagy.[2]
- Potentiation of Chemotherapy: **NSC 109555** enhances the cytotoxic effects of gemcitabine in pancreatic cancer cells by reducing gemcitabine-induced Chk2 phosphorylation and increasing the production of reactive oxygen species (ROS).[2]

Quantitative Inhibitory Data

The inhibitory activity of **NSC 109555** has been quantified against Chk2 and a panel of other kinases, demonstrating its high selectivity.

Kinase	IC ₅₀ (nM)	Reference
Chk2	200 - 240	[1][2]
Chk1	> 10,000	[1][3]
Brk	210	[2]
c-Met	6,000	[2]
IGFR	7,400	[2]
LCK	7,100	[2]
PIM-1	> 10,000	[1]

Experimental Protocols

Chk2 Kinase Assay

The inhibitory activity of **NSC 109555** against Chk2 was determined using an in vitro kinase assay. While the specific high-throughput screening protocol for the initial discovery of **NSC 109555** is not detailed in the primary literature, a general protocol for a Chk2 kinase assay is as follows:

- Reaction Mixture Preparation: A master mix is prepared containing 1x Kinase assay buffer, 500 μ M ATP, and 1 mg/ml CHKtide substrate.

- **Inhibitor Addition:** Serial dilutions of **NSC 109555** (or other test compounds) are added to the wells of a 96-well plate.
- **Enzyme Addition:** Diluted Chk2 enzyme is added to the wells to initiate the reaction.
- **Incubation:** The reaction plate is incubated at 30°C for 45 minutes.
- **Reaction Termination and ADP Detection:** ADP-Glo™ reagent is added to terminate the kinase reaction and deplete the remaining ATP. After a 45-minute incubation, Kinase Detection Reagent is added to convert ADP to ATP and generate a luminescent signal.
- **Data Analysis:** The luminescence is measured using a microplate reader, and the IC₅₀ values are calculated from the dose-response curves.

X-ray Crystallography of Chk2-NSC 109555 Complex

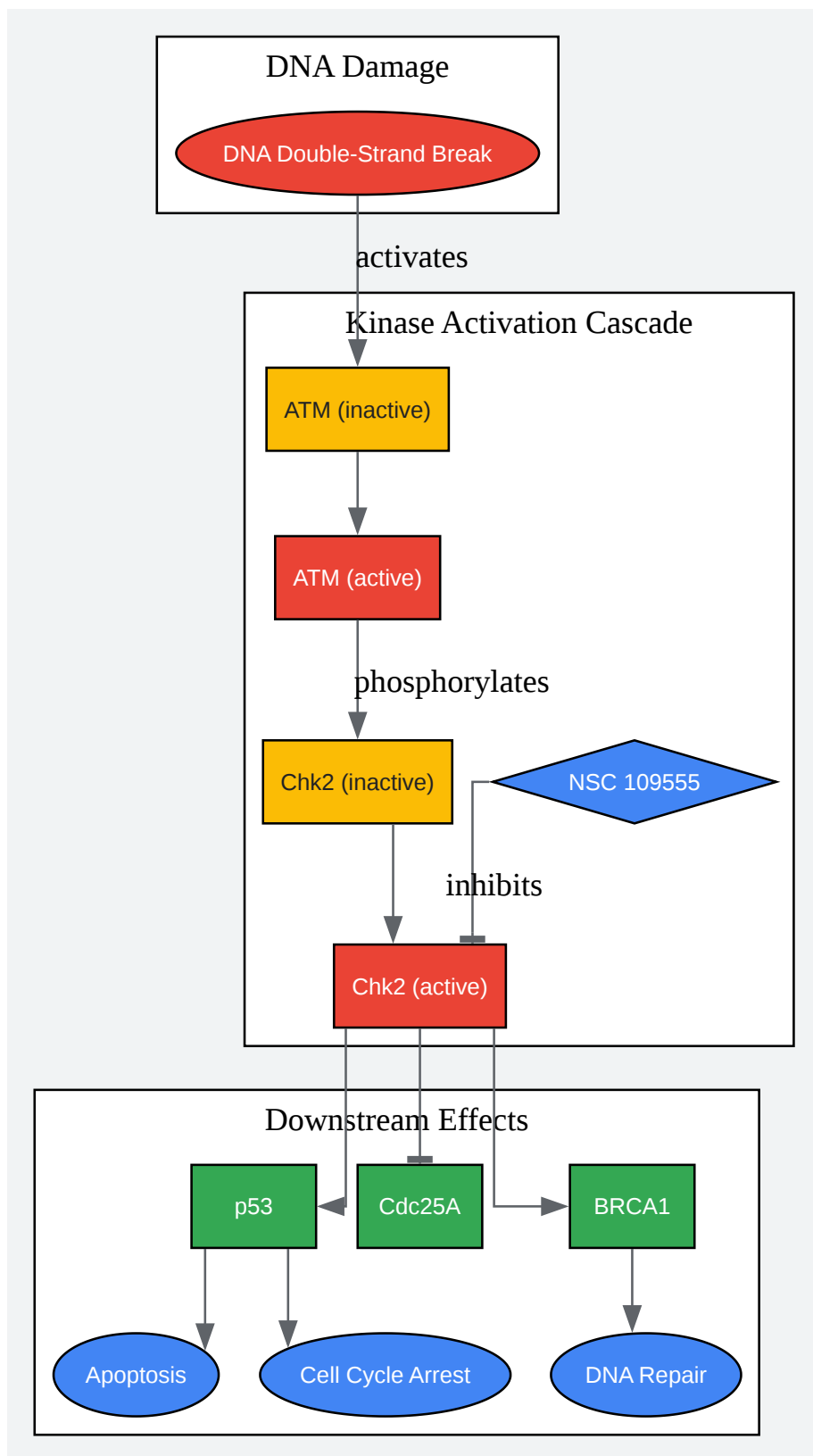
The crystal structure of the catalytic domain of human Chk2 in complex with **NSC 109555** was solved to a resolution of 2.05 Å. The experimental details are summarized below:

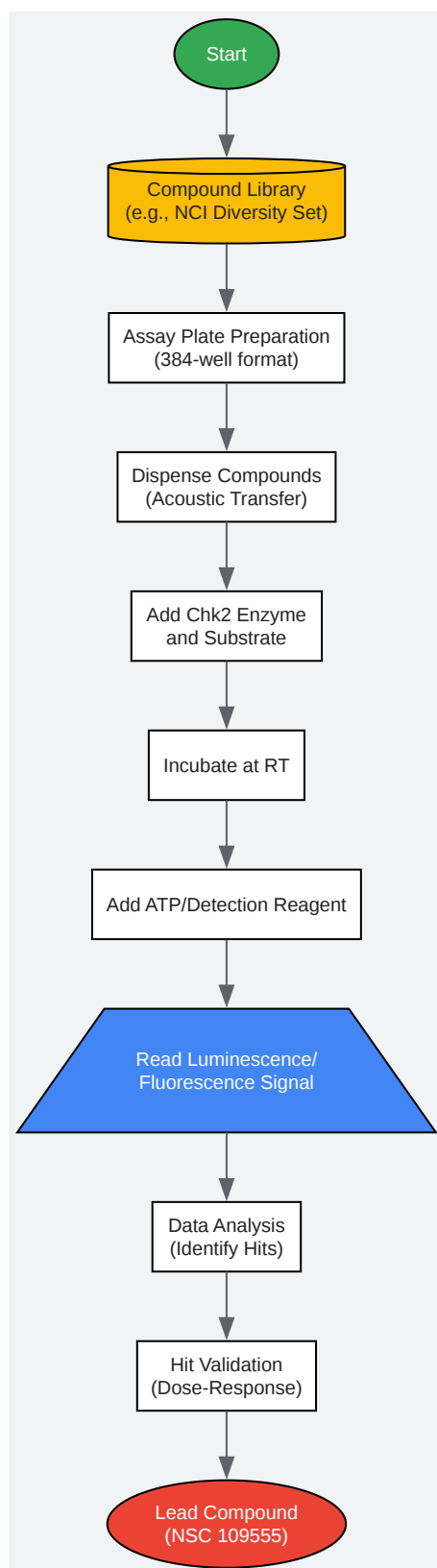
Parameter	Value	Reference
PDB ID	2W0J	[1]
Expression System	Escherichia coli	[1]
Crystallization Method	Hanging-drop vapor diffusion	[1]
Space Group	P 32 2 1	[3]
Unit Cell Dimensions (Å)	a=90.85, b=90.85, c=93.53	[3]
Resolution (Å)	50.0 - 2.05	[3]
R-work / R-free	0.215 / 0.246	[3]
Data Collection Source	APS BEAMLINE 22-ID	[3]
Data Reduction Software	HKL-3000	[3]
Refinement Software	REFMAC (5.4.0057)	[3]

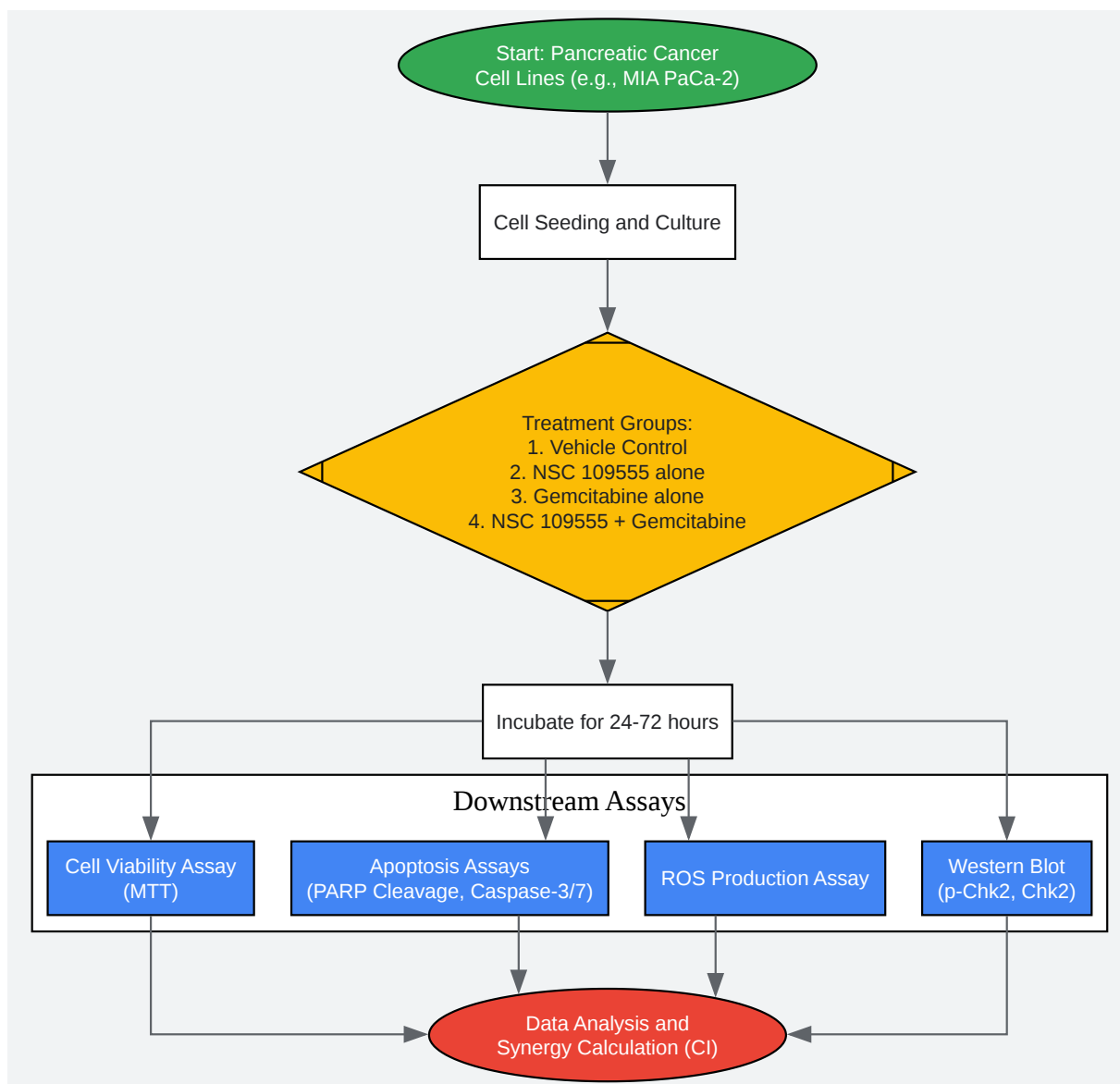
Signaling Pathway and Experimental Workflow Visualizations

ATM-Chk2 Signaling Pathway

Upon DNA double-strand breaks (DSBs), the ATM kinase is activated and phosphorylates Chk2. Activated Chk2, in turn, phosphorylates a range of downstream targets to orchestrate cell cycle arrest, DNA repair, or apoptosis.







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